

2',3'-O-Isopropylideneadenosine-13C5 safety data sheet

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-13C5

Cat. No.: B001017

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An In-depth Technical Guide to the Safe Handling of **2',3'-O-Isopropylideneadenosine-13C5**

This technical guide provides comprehensive safety information for **2',3'-O-Isopropylideneadenosine-13C5**, compiled for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for the 13C5 isotopically labeled compound, this guide leverages safety data from its unlabeled counterpart, 2',3'-O-Isopropylideneadenosine. The carbon-13 isotopes are stable and non-radioactive, and their presence is not expected to alter the chemical reactivity or toxicological properties of the molecule.

Chemical and Physical Properties

2',3'-O-Isopropylideneadenosine-13C5 is a labeled analog of 2',3'-O-Isopropylideneadenosine, a derivative of the nucleoside adenosine.^[1] The physical and chemical properties are expected to be nearly identical to the unlabeled compound.

Property	Value	Reference(s)
Molecular Formula	$C_8^{13}C_5H_{17}N_5O_4$	
Molecular Weight	Approximately 312.3 g/mol (unlabeled: 307.31 g/mol)	[2]
Appearance	White to off-white crystalline powder	[3][4][5]
Melting Point	221-222 °C	[2][3]
Solubility	Soluble in water. Slightly soluble in Dioxane, DMSO, and Methanol.	[2][3]
Storage Temperature	Room temperature, in a dry and well-ventilated place.	[2][4][5]

Hazard Identification and Safety Precautions

According to the 2012 OSHA Hazard Communication Standard, 2',3'-O-Isopropylideneadenosine is not considered hazardous.[3] However, as with any chemical, it should be handled with care.

Hazard Type	Description	Reference(s)
Acute Toxicity	No specific data is available. Ingestion, inhalation, or skin contact may cause irritation.	[6]
Carcinogenicity	Not identified as a probable, possible, or confirmed human carcinogen by IARC.	[6]
Fire Hazards	The material is not expected to be flammable.[6] In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]	[6]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment for handling this compound is provided below.

PPE Type	Recommendation	Reference(s)
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles.	[3]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.	[3]
Respiratory	Under normal use conditions, no protective equipment is needed. Avoid dust formation.	[3][6]

Experimental Protocols: Safe Handling and Storage

The following protocols are based on standard laboratory practices for handling non-hazardous chemical compounds.

General Handling

- Ventilation: Handle in a well-ventilated area.
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3]
- Dust Formation: Minimize the generation of dust.[3][6]
- Ingestion and Inhalation: Avoid ingestion and inhalation.[3]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[4][6]
- Incompatible Materials: Store away from oxidizing agents.[3]

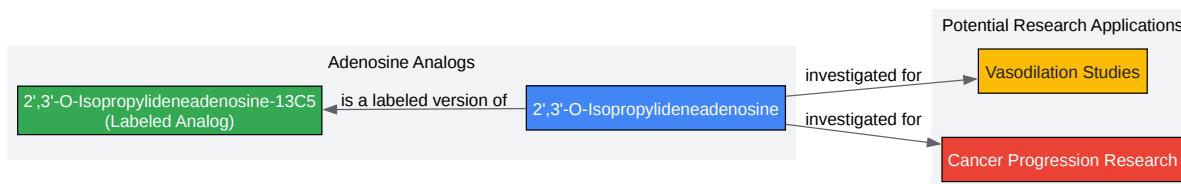
- Temperature: Store at room temperature.[2][4][5]

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.	[6]
Skin Contact	Wash off with soap and plenty of water.	[6]
Eye Contact	Flush eyes with water as a precaution.	[6]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	[6]

Logical Relationships and Applications

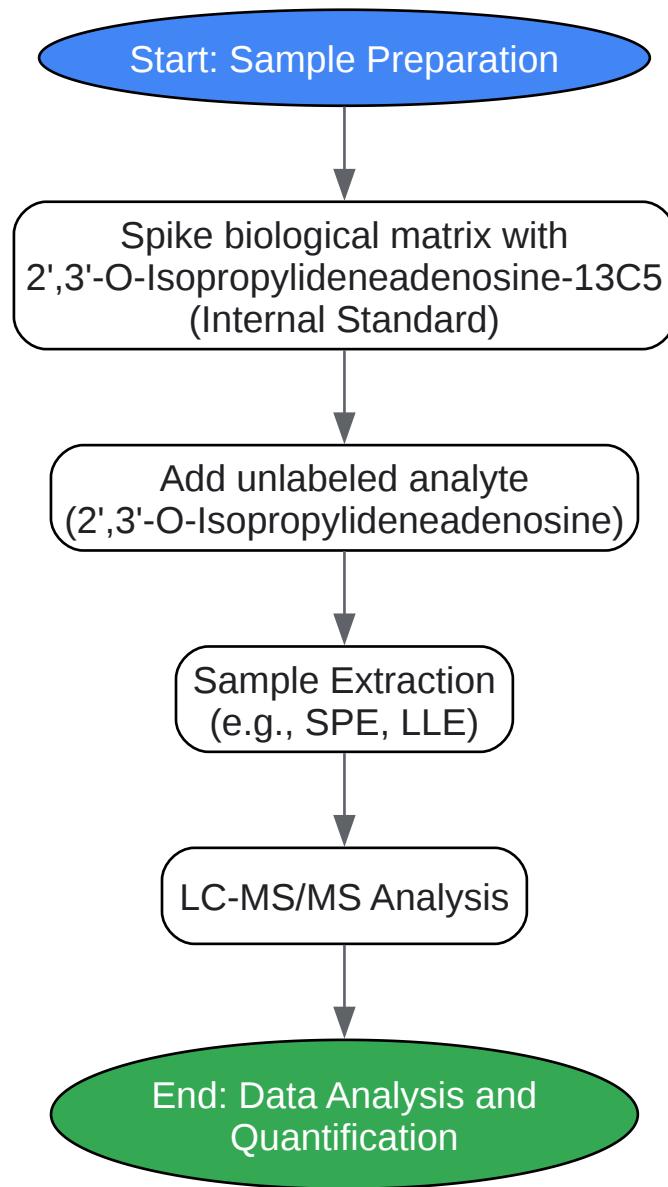
2',3'-O-Isopropylideneadenosine-13C5 serves as a stable isotope-labeled internal standard for the quantification of 2',3'-O-Isopropylideneadenosine. The parent compound is an adenosine analog. Adenosine analogs are known to act as smooth muscle vasodilators and have been investigated for their potential to inhibit cancer progression.[1]



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Relationship between Labeled and Unlabeled Compounds and their Applications.

The following workflow outlines the general procedure for using the labeled compound as an internal standard in a quantitative analysis experiment.



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General Workflow for use as an Internal Standard.

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